

Best practices for Fidas-3 instrument maintenance

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Compound of Interest

Compound Name: Fidas-3

Cat. No.: B8104071

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Fidas-3 Instrument Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for maintaining and troubleshooting the Fidas® 3 instrument (and related Fidas® 200 series).

Troubleshooting Guide

This guide provides solutions to common issues encountered during Fidas® instrument operation.

Q1: What should I do if the instrument does not power on?

A1: First, check that the mains voltage indicated on the type label corresponds to the voltage at your location.^[1] The manufacturer is not liable for damages resulting from operation with an improper mains voltage.^[1] Ensure the power cable is securely connected to both the instrument and the power outlet. Check the two fuses (T 2 A / 250 V) on the back of the control unit.^[1] If the fuses are blown, replace them with new ones of the same type and rating. If the instrument still does not power on, contact Palas® technical support.^{[1][2]}

Q2: My measurement readings seem inaccurate or are fluctuating unexpectedly. What could be the cause?

A2: Inaccurate readings can stem from several sources. Follow these steps to diagnose the issue:

- Check for Environmental Factors: Ensure the instrument is operated in a dry room with an ambient temperature between 0°C and +40°C.^[1] Avoid operating in corrosive or explosive environments, or areas with strong electric or electromagnetic fields.^[1]
- Inspect the Sampling System: Verify that the sampling head and tube are unobstructed and correctly installed.^[2] Check for any foreign objects in the tube by holding it up to a light source.^[2]
- Check for Leaks: A leak in the system can lead to incorrect volume flow and, consequently, inaccurate measurements. The Fidas® system has a function to check the tightness of the total system as part of its calibration procedure.^[1]
- Clean the Aerosol Sensor: A polluted aerosol sensor is a common cause of erroneous readings. The red error dot on the device may illuminate if the sensor is severely polluted. Refer to the maintenance section for instructions on cleaning the optical glass of the aerosol sensor.
- Initiate a Calibration Check: The instrument's calibration can be verified on-site. If the readings are consistently off, a recalibration might be necessary.

Q3: The instrument is displaying an error message. What does it mean?

A3: The Fidas® 200 series operating manual contains a dedicated chapter on error messages. While the specific error codes are not detailed in the available search results, the manual indicates that most problems can be resolved through cleaning or calibration procedures.^[2] If you encounter an error message that you cannot resolve, it is recommended to contact Palas® or your sales partner for assistance. When contacting support, be prepared to provide the serial number of your device.^[2]

Q4: I've noticed a decrease in the instrument's flow rate. What should I do?

A4: A reduced flow rate can be caused by a blockage in the sampling system or a problem with the pump.

- **Inspect for Blockages:** Check the sampling head and tube for any obstructions.
- **Check the Pump Filter:** The filters for the pumps should be replaced every 12 months. A clogged filter can restrict airflow.
- **Listen to the Pump:** If the pump is making unusual noises, it may require servicing. The suction pump assembly can be replaced if necessary.^[3]

Frequently Asked Questions (FAQs)

Q1: How often should I perform routine maintenance on my Fidas® instrument?

A1: Regular maintenance is crucial for the longevity and accuracy of your instrument. A recommended maintenance schedule is provided in the table below.

Q2: What is the recommended procedure for cleaning the aerosol sensor?

A2: To clean the aerosol sensor, you will need a special cloth for optics. Do not touch the optical glass with your fingers or use cleaning agents like acetone, as this can cause physical damage. To access the optical glass, you will need to release the socket screws on the sample collection tube bracket and carefully lift out the tube and bracket vertically to avoid scratching the glass.

Q3: Can I perform a calibration of the Fidas® instrument myself?

A3: Yes, the Fidas® system is designed to allow for on-site calibration checks and adjustments using a monodisperse test powder.^{[4][5]} This allows you to verify the instrument's accuracy without sending it back to the manufacturer.

Q4: What are the key steps in the on-site calibration process?

A4: The complete on-site calibration procedure consists of five main steps:^[1]

- Automatic offset adjustment.
- Check of the tightness of the total system.
- Adjustment of the sensitivity of the particle sensor.

- Check of the particle flow in the particle sensor.
- Check of the volume flow.

Q5: Where can I find the operating manual for my Fidas® instrument?

A5: The operating manual for the Fidas® 200 series can be downloaded from the ManualsLib website.^[2] It is essential to read the operating instructions thoroughly before operating the instrument.^[1]

Data Presentation

Table 1: Fidas® 200 Series Maintenance Schedule

Frequency	Maintenance Task	Notes
Every 3 Months	Verify and calibrate the measuring system.	On-site calibration can be performed by the user.
Every 6 Months	Clean the aerosol sensor optical glasses.	Use only a special cloth for optics.
Every 12 Months	Replace filters for pumps.	
	Replace sealing rings.	
As Needed	Clean sampling head Sigma-2.	Dependent on the level of environmental pollution.
After 43,800 hours (5 years of continuous operation)	"Service C" message will appear.	This is an informational message; the device can continue to operate. Contact Palas® for professional servicing.

Table 2: Fidas® 200 Technical Specifications

Parameter	Specification
Measurement Principle	Optical light-scattering
Measurement Range (Size)	0.18 - 100 μm (3 measuring ranges)
Measurement Range (Number C_N)	0 - 20,000 particles/cm ³
Volume Flow	4.8 l/min \pm 0.3 m ³ /h
Data Acquisition	Digital, 20 MHz processor, 256 raw data channels
Light Source	LED
Interfaces	USB, Ethernet, RS232/485, Wi-Fi
Operating Conditions	+5 to +40 °C

Experimental Protocols

On-Site Calibration Protocol (General Overview)

This protocol provides a general outline for performing an on-site calibration of a Fidas® instrument using a monodisperse test powder. For detailed, step-by-step instructions, please refer to the official Palas® Fidas® operating manual for your specific model.

Objective: To verify and, if necessary, adjust the calibration of the Fidas® instrument to ensure accurate measurement of particle size and concentration.

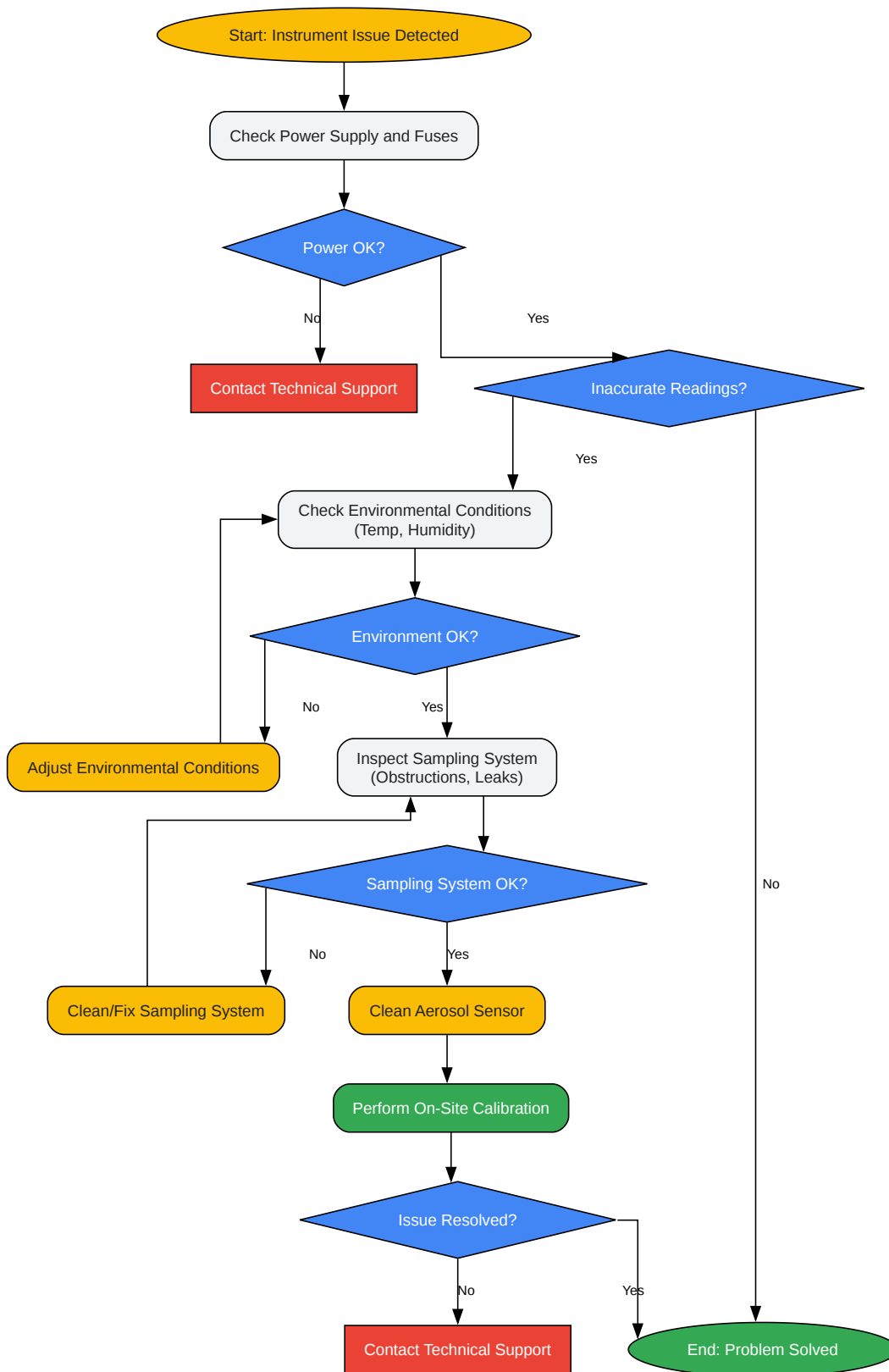
Materials:

- Fidas® instrument
- Monodisperse test powder (provided by the manufacturer)
- Aerosol generator (if required for the test powder)
- Zero-air or HEPA-filtered air source

Procedure:

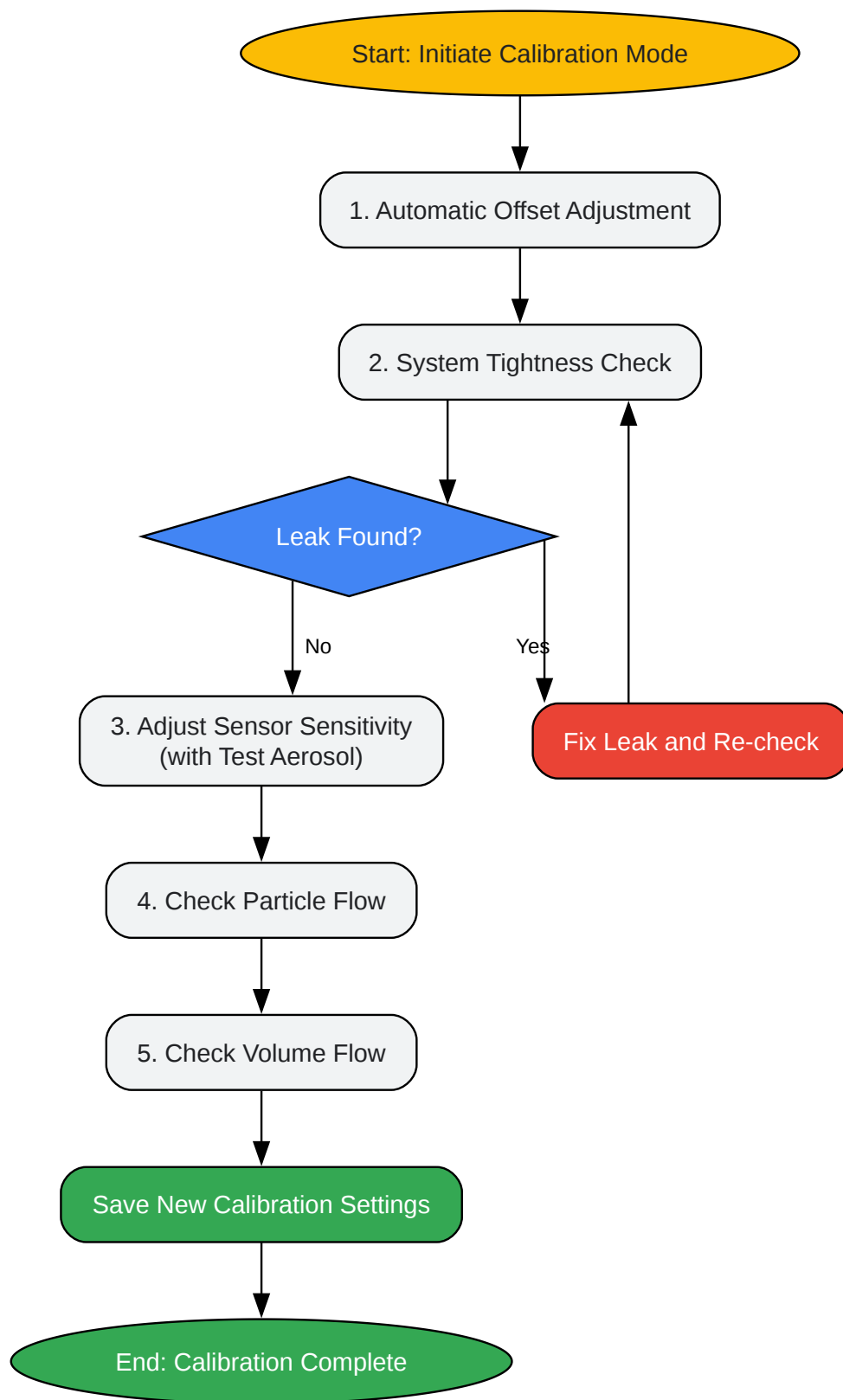
- **Initiate Calibration Mode:** Access the calibration menu through the instrument's software interface.
- **Perform Automatic Offset Adjustment:** The instrument will automatically measure and adjust its internal electronic offset.
- **Conduct System Tightness Check:** The instrument will perform a leak check to ensure the integrity of the system.
- **Prepare the Test Aerosol:** Following the manufacturer's instructions, prepare the monodisperse test powder for aerosolization.
- **Introduce the Test Aerosol:** Introduce the generated test aerosol into the sampling inlet of the Fidas® instrument.
- **Adjust Sensor Sensitivity:** The instrument will measure the particle size and concentration of the test aerosol. Based on the known properties of the test powder, the software will guide you through adjusting the sensitivity of the particle sensor.
- **Verify Particle Flow:** The system will check the particle flow within the sensor to ensure it is optimal.
- **Verify Volume Flow:** The instrument will verify that the volume flow rate is within the specified tolerance.
- **Save and Exit:** Once all steps are completed successfully, save the new calibration settings and exit the calibration mode.

Mandatory Visualizations



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Caption: A flowchart illustrating the general troubleshooting workflow for the **Fidas-3** instrument.



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